

# chemical formula and molar mass of Lead(II) thiocyanate

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## Compound of Interest

Compound Name: Lead(II) thiocyanate

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## An In-depth Technical Guide on Lead(II) Thiocyanate

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the chemical properties, synthesis, and analysis of **Lead(II) Thiocyanate**.

### Chemical Properties and Data

**Lead(II) thiocyanate**, a compound with the chemical formula  $\text{Pb}(\text{SCN})_2$ , is a white to light yellow crystalline solid.<sup>[1][2]</sup> It is recognized for its limited solubility in water and its tendency to turn yellow upon exposure to light.<sup>[1]</sup> The primary hazard associated with this compound is its threat to the environment, necessitating immediate measures to limit its spread in case of a release.<sup>[2]</sup>

Quantitative Data Summary:

Property	Value	Source
Chemical Formula	$\text{Pb}(\text{SCN})_2$	[1]
Molar Mass	323.36 g/mol	
Appearance	White to light yellow powder	[1][3]
Density	3.82 g/cm <sup>3</sup>	[1][3]
Melting Point	190 °C (decomposes)	[1][4]
Solubility in Water	0.553 g/100 mL	[1]
CAS Number	592-87-0	[3]

## Experimental Protocols

### 2.1. Synthesis of **Lead(II) Thiocyanate** via Precipitation

This protocol describes a common method for synthesizing **Lead(II) thiocyanate** through a precipitation reaction.[1][5]

Materials:

- Lead(II) nitrate ( $\text{Pb}(\text{NO}_3)_2$ )
- Potassium thiocyanate (KSCN) or Sodium thiocyanate (NaSCN)
- Distilled water
- Ice bath
- Filtration apparatus
- 95% Alcohol

Procedure:

- Prepare a solution of 82 g of lead nitrate in 300 ml of distilled water.[5]

- Prepare a separate solution of 49 g of potassium thiocyanate (or 41 g of sodium thiocyanate) in 100 ml of distilled water.[5]
- Mix the two solutions and cool the mixture in an ice bath.[5]
- A white precipitate of **lead(II) thiocyanate** will form.[1]
- Filter the resulting precipitate.[5]
- Wash the precipitate with 50 ml of ice-cold water in portions, followed by a wash with 100 ml of 95% alcohol.[5]
- Dry the final product in warm air in a dark environment to prevent photodegradation. The expected yield is approximately 75 g.[5]

## 2.2. Qualitative Analysis for the Presence of Lead(II) Ions using Thiocyanate

While not a standard confirmatory test for lead, the addition of a thiocyanate solution can be used in qualitative analysis schemes. The formation of a white precipitate, **lead(II) thiocyanate**, can indicate the presence of  $\text{Pb}^{2+}$  ions.

Materials:

- Test solution suspected to contain Lead(II) ions
- 0.1 M Potassium Thiocyanate (KSCN) or Ammonium Thiocyanate ( $\text{NH}_4\text{SCN}$ ) solution
- Test tubes

Procedure:

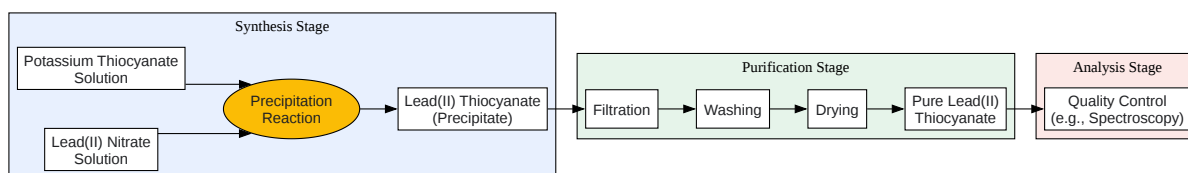
- Place approximately 1 mL of the test solution into a clean test tube.
- Add a few drops of the potassium or ammonium thiocyanate solution to the test tube.
- Observe for the formation of a white precipitate. The reaction is:  $\text{Pb}^{2+}(\text{aq}) + 2\text{SCN}^{-}(\text{aq}) \rightarrow \text{Pb}(\text{SCN})_2(\text{s})$ . [1]

Note: The solubility of **lead(II) thiocyanate** is reasonably low at room temperature, but in solutions with low concentrations of lead(II) ions, precipitation may not be readily observed.<sup>[1]</sup>

## Logical Relationships and Workflows

### 3.1. Synthesis and Analysis Workflow

The following diagram illustrates the general workflow for the synthesis of **Lead(II) thiocyanate** and its subsequent analysis.

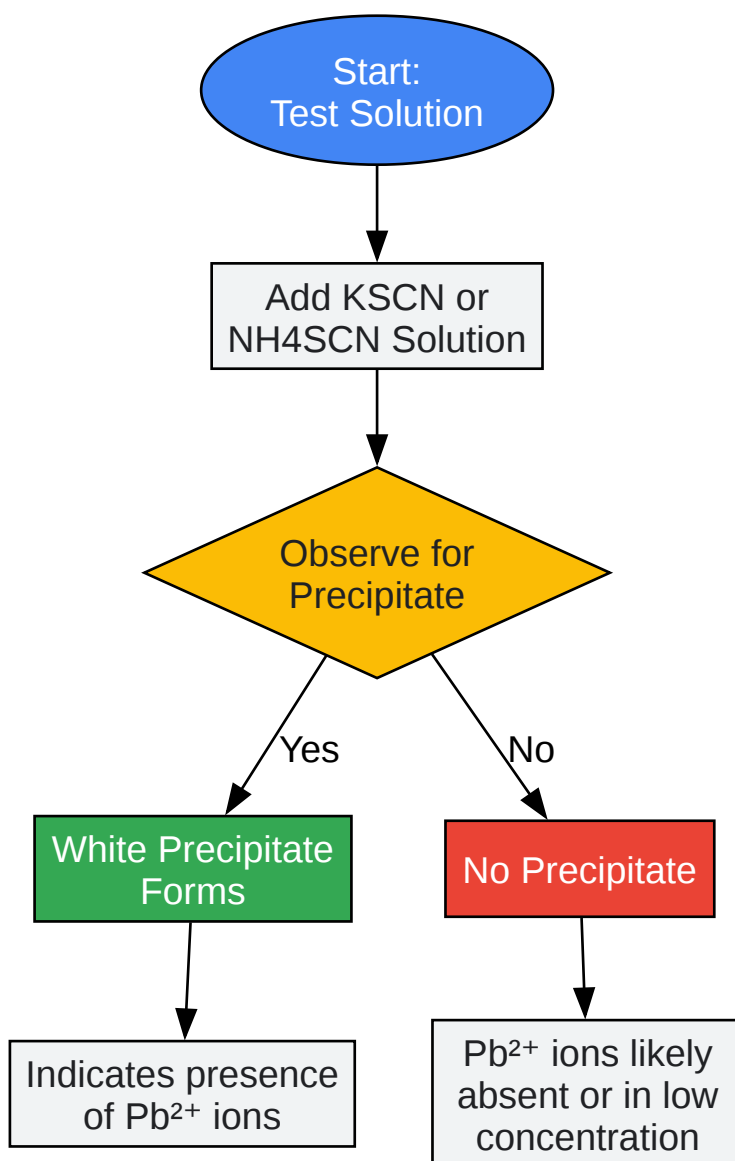


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Caption: Workflow for the synthesis and analysis of **Lead(II) thiocyanate**.

### 3.2. Qualitative Analysis Decision Tree

This diagram outlines a simplified decision process for the qualitative detection of lead(II) ions using thiocyanate.



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Caption: Decision tree for qualitative analysis of Pb<sup>2+</sup> using thiocyanate.

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## References

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